

# Ametoctradin: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Ametoctradin

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This technical guide provides a comprehensive overview of the solubility of **ametoctradin**, a triazolopyrimidine fungicide, in various organic solvents. The data presented is critical for formulation development, toxicological studies, and environmental fate assessment.

## Core Solubility Data

**Ametoctradin** is characterized by its low aqueous solubility and lipophilic nature, as indicated by its octanol/water partition coefficient (log Kow) of 4.40 at neutral pH.<sup>[1]</sup> Its solubility in organic solvents varies, with higher solubility observed in more polar solvents like methanol and dichloromethane compared to nonpolar solvents like n-heptane.

The following table summarizes the quantitative solubility data for **ametoctradin** in a range of organic solvents at 20°C.

Organic Solvent	Solubility (% w/v)	Solubility (g/L)
Methanol	0.72	7.2
Dichloromethane	0.30	3.0
Acetone	0.19	1.9
Ethyl Acetate	0.08	0.8
Acetonitrile	0.05	0.5
Toluene	0.01	0.1
n-Heptane	< 0.001	< 0.01

Data sourced from the Food and Agriculture Organization of the United Nations.[1]

For comparison, the aqueous solubility of **ametoctradin** is significantly lower:

- Deionized water: 0.14 mg/L[1][2]
- pH 4 buffer: 0.23 mg/L[1][2]
- pH 7 buffer: 0.15 mg/L[1][2][3]
- pH 9 buffer: 0.20 mg/L[1][2]

## Experimental Protocols

The determination of **ametoctradin**'s solubility in organic solvents and water generally follows standardized methodologies to ensure accuracy and reproducibility. While the specific, detailed internal reports from the manufacturer are not publicly available, the cited guidelines and common laboratory practices provide a strong indication of the protocols used.

### 1. Solubility in Organic Solvents (Presumed Method)

A common method for determining the solubility of a substance in organic solvents is the flask-shaking method, which is a standard laboratory procedure.

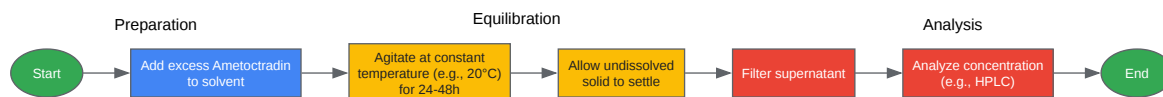
- Principle: A supersaturated solution of the solute (**ametoctradin**) in the solvent of interest is prepared and allowed to equilibrate at a constant temperature. The concentration of the solute in the saturated solution is then determined analytically.
- Apparatus:
  - Analytical balance
  - Constant temperature water bath or incubator
  - Glass flasks with stoppers
  - Filtration apparatus (e.g., syringe filters)
  - Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography - HPLC)
- Procedure:
  - An excess amount of **ametoctradin** is added to a known volume of the organic solvent in a glass flask.
  - The flask is sealed and agitated (e.g., shaken or stirred) in a constant temperature bath (e.g., 20°C) for a sufficient period to reach equilibrium (typically 24-48 hours).
  - After equilibration, the solution is allowed to stand to permit the settling of undissolved solid.
  - A sample of the supernatant is carefully withdrawn and filtered to remove any suspended particles.
  - The concentration of **ametoctradin** in the filtrate is determined using a validated analytical method, such as HPLC with UV detection.
  - The process is repeated to ensure the results are reproducible.

## 2. Aqueous Solubility Determination (Cited Method)

The solubility of **ametoctradin** in water was determined using the column elution method (EEC A6; OECD 105).<sup>[1]</sup>

- Principle: A column is packed with an inert support material coated with an excess of the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation solubility.
- Apparatus:
  - Glass column with a temperature-control jacket
  - Inert support material (e.g., glass beads, silica gel)
  - Pump for delivering a constant flow of water
  - Fraction collector
  - Analytical instrument for quantification (e.g., HPLC)
- Procedure:
  - The inert support material is coated with **ametoctradin**.
  - The coated material is packed into the column.
  - The column is thermostated to the desired temperature (e.g., 20°C).
  - Water is pumped through the column at a low flow rate to ensure equilibrium is reached.
  - Fractions of the eluate are collected at regular intervals.
  - The concentration of **ametoctradin** in each fraction is determined.
  - The solubility is determined from the plateau of the concentration curve.

## Visualizations



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## References

- 1. fao.org [fao.org]
- 2. apvma.gov.au [apvma.gov.au]
- 3. Ametocetradin (Ref: BAS 650F) [sitem.herts.ac.uk]
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